

Synthesis of Deuterated Monoisobutyl Phthalate: A Technical Guide

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Compound of Interest

Compound Name: Monoisobutyl Phthalate-d4

Cat. No.: B585960

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This in-depth technical guide provides a comprehensive overview of the synthesis of deuterated monoisobutyl phthalate, a critical internal standard for analytical and metabolic studies. The guide is intended for researchers, scientists, and drug development professionals, offering detailed methodologies, data presentation, and visual workflows to facilitate a thorough understanding of the synthetic process.

Introduction

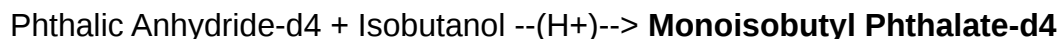
Monoisobutyl phthalate (MiBP) is the primary metabolite of diisobutyl phthalate (DIBP), a widely used plasticizer.[1] Accurate quantification of MiBP in biological and environmental matrices is crucial for assessing human exposure and understanding its potential health effects.

Deuterium-labeled internal standards, such as **monoisobutyl phthalate-d4**, are indispensable for precise and reliable quantification using isotope dilution mass spectrometry.[2] This guide outlines the synthetic route to obtain ring-deuterated monoisobutyl phthalate.

Core Synthesis Strategy

The primary and most direct method for the synthesis of **monoisobutyl phthalate-d4**, with deuterium atoms on the aromatic ring, is the controlled mono-esterification of phthalic anhydride-d4 with isobutanol.[2] This reaction is typically acid-catalyzed.

The overall reaction is as follows:



Careful control of reaction conditions is necessary to favor the formation of the monoester over the diester, diisobutyl phthalate-d4.

Data Presentation

Quantitative data for the synthesis and the final product are summarized in the tables below.

Table 1: Physicochemical Properties of **Monoisobutyl Phthalate-d4**

Property	Value
Chemical Formula	C ₁₂ H ₁₀ D ₄ O ₄
Molecular Weight	226.26 g/mol [3]
CAS Number	1219802-26-2
Appearance	White to Off-White Solid
Purity	≥ 98%

Table 2: Key Reagents and Their Roles

Reagent	Molar Mass (g/mol)	Role
Phthalic Anhydride-d4	152.15	Deuterated Starting Material
Isobutanol	74.12	Reactant
Sulfuric Acid	98.08	Catalyst

Experimental Protocol: Synthesis of Monoisobutyl Phthalate-d4

This section details a generalized laboratory-scale procedure for the synthesis of **monoisobutyl phthalate-d4**.

4.1. Materials and Equipment

- Reagents: Phthalic anhydride-d₄, isobutanol, concentrated sulfuric acid, sodium bicarbonate (saturated solution), brine, anhydrous magnesium sulfate, ethyl acetate, and hexanes.
- Equipment: Round-bottom flask, reflux condenser, heating mantle with magnetic stirrer, separatory funnel, rotary evaporator, thin-layer chromatography (TLC) plates (silica gel), and standard laboratory glassware.

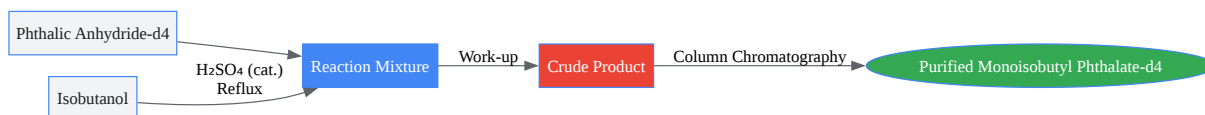
4.2. Synthetic Procedure

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, combine phthalic anhydride-d₄ and a stoichiometric equivalent of isobutanol. To favor mono-esterification, a 1:1 molar ratio is recommended as a starting point.
- Catalysis: Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture with continuous stirring.
- Reflux: Attach a reflux condenser and heat the mixture under a nitrogen atmosphere. The progress of the reaction should be monitored by TLC.
- Work-up: After cooling to room temperature, the reaction mixture is neutralized with a saturated sodium bicarbonate solution and the organic layer is extracted.
- Purification: The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the desired monoester.
- Characterization: The structure and purity of the final product should be confirmed by analytical techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry.

Visualizations

5.1. Synthesis Pathway

The following diagram illustrates the key steps in the synthesis of deuterated monoisobutyl phthalate.

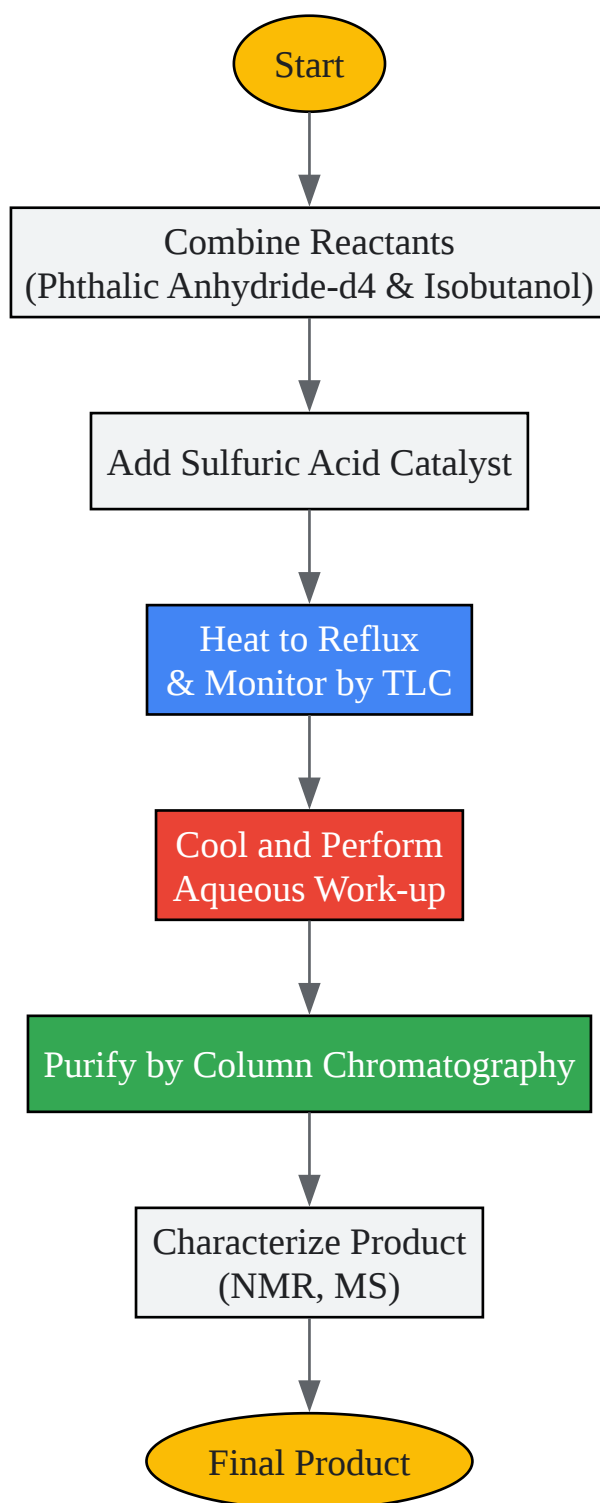


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Caption: Synthesis pathway of deuterated monoisobutyl phthalate.

5.2. Experimental Workflow

The logical flow of the experimental procedure is depicted below.



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Caption: Experimental workflow for the synthesis.

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References

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